

solubility of triethylsilylethynyl pentacene

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Compound Focus: TES pentacene

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Soluble Pentacene Derivatives: A Comparison

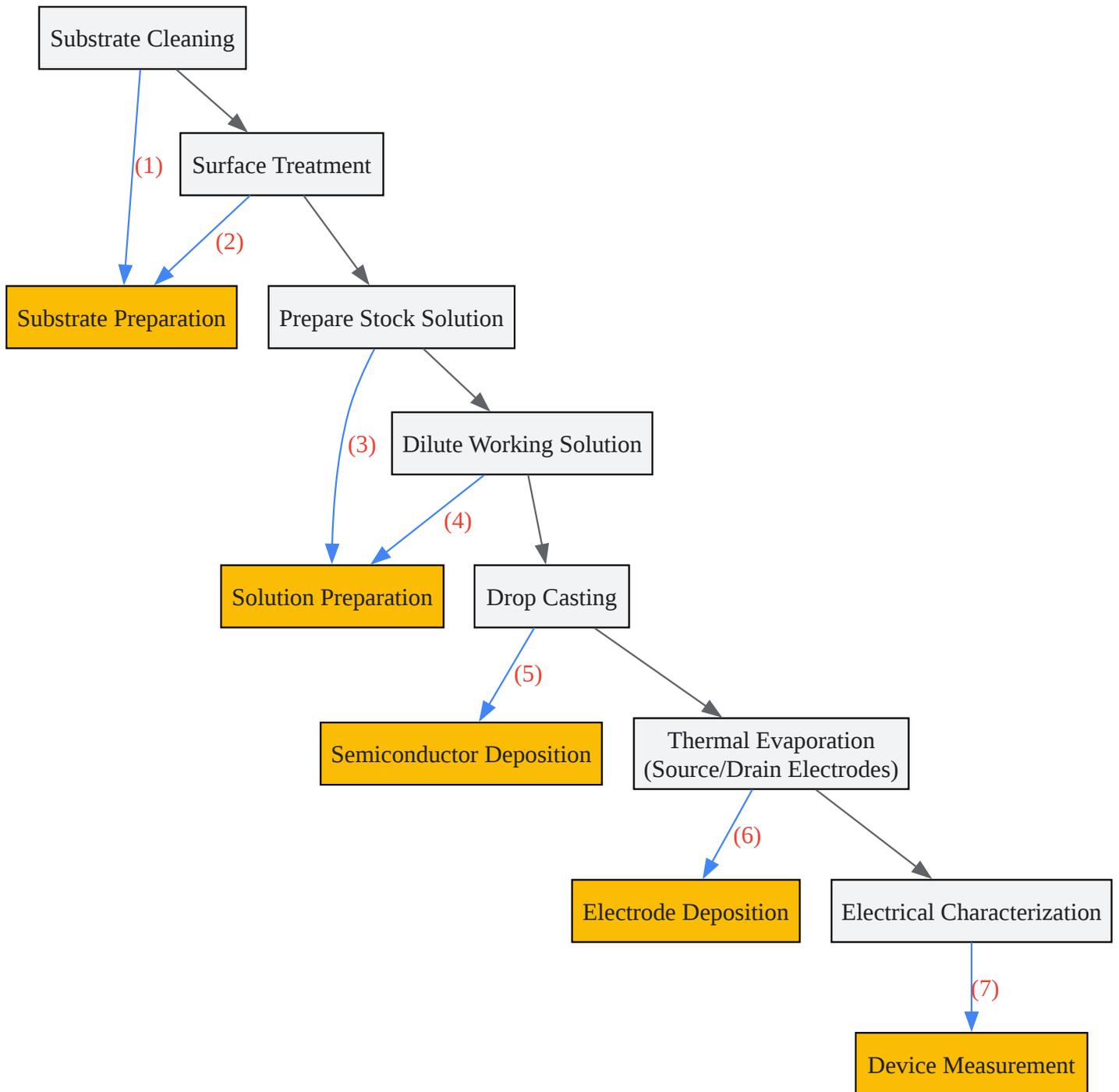
The core strategy for making pentacene soluble involves adding bulky silylethynyl groups at the 6 and 13 positions. The table below summarizes key information on two common derivatives.

Property	TIPS-Pentacene [1] [2]	TMTES-Pentacene [3]
Full Name	6,13-Bis(triisopropylsilylethynyl)pentacene	1,4,8,11-tetramethyl-6,13-triethylsilylethynyl pentacene
Chemical Formula	C ₄₄ H ₅₄ Si ₂	C ₄₂ H ₅₀ Si ₂
Molecular Weight	639.07 g/mol	611.017 g/mol
Appearance	Dark blue solid [1]	Black crystalline solid [3]
Solubility (Qualitative)	Highly soluble in common organic solvents [1]	Soluble in common organic solvents [3]
Example Solubility (TIPS, in Toluene)	6.57 wt. % (~ 66 mg/mL) at 23°C [2]	Information missing
Recommended Processing Solvent	Toluene [1]	Toluene [3]

Property	TIPS-Pentacene [1] [2]	TMTES-Pentacene [3]
Recommended Concentration	2 mg/mL (for drop casting) [1]	10 mg/mL (for drop/spin casting) [3]
Reported Hole Mobility	>1.0 cm ² /V·s [1]	Up to 4.34 cm ² /V·s [3]

Experimental Protocol: Fabricating a TIPS-Pentacene OFET

The following workflow and detailed protocol describe the fabrication of a top-contact, bottom-gate Organic Thin-Film Transistor (OFET) using a drop-casting method [1].



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OFET fabrication workflow via drop-casting.

Substrate Preparation

- **Cleaning:** Sonicate the silicon/silicon dioxide substrates sequentially in a hot 1% Hellmanex III solution, hot deionized (DI) water, and isopropanol (IPA). Rinse with DI water after each step and store in DI water until use [1].
- **Surface Treatment:** Treat the clean substrates with a silane (e.g., PTES or PTS) to modify the dielectric surface energy. This is crucial for controlling the crystallization of the semiconductor. Immerse the substrates in a 3 mM solution of Trichloro(phenethyl)silane (PTES) in toluene at 90°C for 15 hours in a glovebox [1].

Solution Preparation

- **Stock Solution:** Dissolve TIPS-Pentacene in anhydrous toluene at a concentration of 10 mg/mL. Stir the solution on a hot plate at 60°C for 1 hour [1].
- **Filtration & Dilution:** Filter the stock solution through a 0.45 µm filter into a new vial. Dilute the required amount with anhydrous toluene to a final working concentration of 2 mg/mL for drop-casting [1].

Semiconductor Deposition (Drop-Casting)

- Pipette 50 µL of the TIPS-Pentacene working solution (2 mg/mL) onto the prepared substrate [1].
- Place the substrate on a hot plate at 50°C inside a Petri dish, immediately cover with a glass lid to create a solvent-saturated atmosphere, and allow the film to dry for 5 minutes. Switch off the hotplate and let the substrate cool to near room temperature [1].
- The angle of the substrate can be tilted to impose a preferential drying direction, which helps control crystal orientation [1].

Electrode Deposition & Measurement

- **Thermal Evaporation:** Load the substrates into a thermal evaporator. Pump down to a high vacuum (ca. 2×10^{-6} mBar) and deposit 80 nm of gold through a shadow mask to define the source and drain electrodes [1].

- **Electrical Characterization:** Measure the completed OFETs in a probe station under ambient air conditions using a semiconductor parameter analyzer to determine performance metrics like field-effect mobility and threshold voltage [1].

Performance Optimization and Material Blends

For improved device performance and material processability, researchers often blend small-molecule semiconductors like TIPS-Pentacene with polymers.

- **Purpose of Polymer Additives:** Polymer additives can enhance morphological homogeneity, improve crystal alignment, reduce grain boundaries, and increase device-to-device uniformity [4] [5]. They can also induce vertical phase separation, concentrating the semiconductor at the critical dielectric interface for more efficient charge transport [6] [4].
- **Examples of Effective Polymers:**
 - **Poly(α -methyl styrene) (P α MS):** An amorphous polymer that, when blended with TIPS-Pentacene at a 50% ratio, has been shown to significantly improve charge carrier mobility and air stability while reducing electrical hysteresis [4].
 - **Polyisobutylene (PIB):** An elastomer that can guide the crystallization of TIPS-Pentacene into densely-arranged, aligned needles, leading to a 3-fold increase in average field-effect mobility and better performance consistency [5].

Finding More Specialized Information

The available data provides a strong foundation for working with soluble pentacenes. To deepen your research:

- **Check Manufacturer Datasheets:** Suppliers like **Ossila** and **Sigma-Aldrich** often provide detailed product information, including solubility, handling procedures, and application notes [3] [2] [1].
- **Consult Specialized Literature:** For highly specific solubility parameters or the properties of less-common derivatives like TMTES-Pentacene, a focused search on scientific databases using the **CAS Numbers** (e.g., 373596-08-8 for TIPS-Pentacene) may be necessary.

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References

1. TIPS-Pentacene [ossila.com]
2. 6,13-Bis(triisopropylsilylethynyl)pentacene [sigmaaldrich.com]
3. TMTES-Pentacene [ossila.com]
4. Study of Comparative Effects of Semicrystalline and ... [sciencedirect.com]
5. A facile and novel route to improve TIPS pentacene based ... [sciencedirect.com]
6. Microstructural Control of Soluble Acene Crystals for Field- ... [pmc.ncbi.nlm.nih.gov]

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